

An In-depth Technical Guide to 2-Fluorobenzoyl Chloride

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Compound of Interest

Compound Name: 2-Fluorobenzoyl chloride

Cat. No.: B118832

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties, synthesis, and applications of **2-Fluorobenzoyl chloride**, a key intermediate in organic synthesis and pharmaceutical research. Its utility in creating fluorinated compounds makes it a valuable reagent in the development of agrochemicals and pharmaceuticals, where the fluorine substituent can enhance biological activity and stability.^{[1][2]}

Core Molecular and Physical Properties

The fundamental quantitative data for **2-Fluorobenzoyl chloride** are summarized below. This information is critical for reaction planning, safety protocols, and analytical characterization.

Property	Value	Citations
Molecular Formula	C ₇ H ₄ ClFO	[1][3][4][5]
Molecular Weight	158.56 g/mol	[1][3][5][6]
Appearance	Colorless to light yellow liquid	[1][7]
CAS Number	393-52-2	[1][4][6]
Melting Point	4-6 °C	[1][4][6]
Boiling Point	189 °C (at 760 mmHg); 90-92 °C (at 15 mmHg)	[1][4][6][8]
Density	1.328 - 1.34 g/mL at 25 °C	[1][6][7]
Refractive Index	n _{20/D} 1.536 - 1.54	[1][6]
Solubility	Soluble in organic solvents like ether, acetone, and chloroform. Decomposes in water.	[2][3][8]

Experimental Protocols

Synthesis of **2-Fluorobenzoyl Chloride** from 2-Fluorobenzoic Acid

A common and effective method for the preparation of **2-Fluorobenzoyl chloride** is the reaction of 2-fluorobenzoic acid with thionyl chloride.[3][9]

Materials:

- 2-fluorobenzoic acid (14.0 g, 0.1 mole)
- Thionyl chloride (SOCl₂) (30 ml)
- Benzene (70 ml)

Procedure:

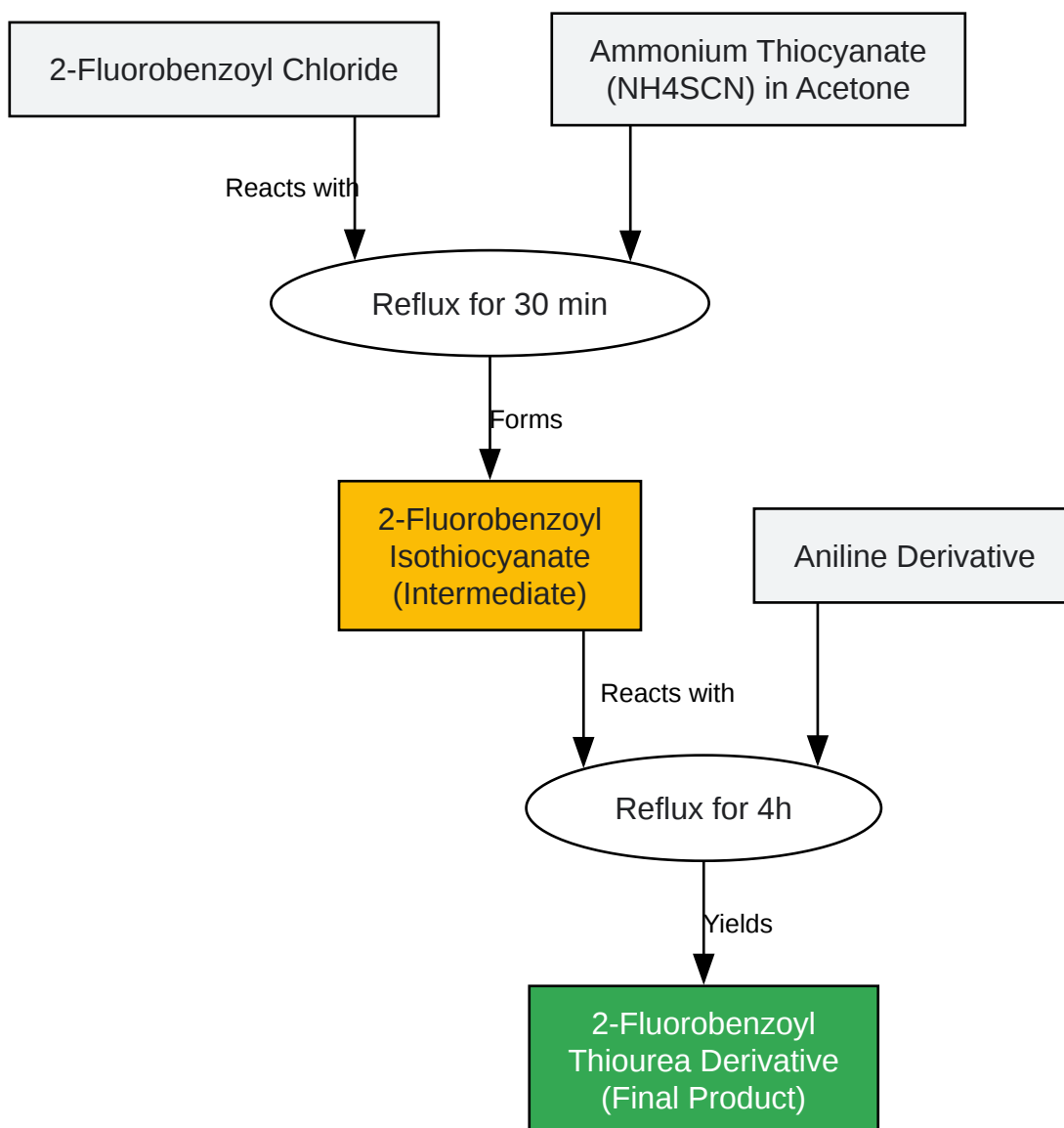
- Combine 14.0 g (0.1 mole) of 2-fluorobenzoic acid and 70 ml of benzene in a reaction flask.
- Add 30 ml of thionyl chloride to the mixture.
- Reflux the resulting mixture for four hours.[9]
- After the reflux period, allow the mixture to cool to room temperature.
- Concentrate the mixture under vacuum to remove the solvent and excess thionyl chloride.[9]
- The resulting liquid product is **2-fluorobenzoyl chloride**.

Applications in Synthetic Chemistry

2-Fluorobenzoyl chloride is a versatile reagent used to introduce the 2-fluorobenzoyl group into various molecules.[1] A notable application is in the synthesis of 2-fluorobenzoyl thiourea derivatives, which are of interest in drug discovery due to the wide range of biological activities exhibited by thiourea compounds.[10]

Workflow for the Synthesis of 2-Fluorobenzoyl Thiourea Derivatives

The synthesis involves a two-step process starting from **2-fluorobenzoyl chloride**. First, it is converted to an isothiocyanate intermediate, which then reacts with an aniline derivative to yield the final thiourea product.[10]



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Caption: Synthetic pathway for 2-fluorobenzoyl thiourea derivatives.

This workflow highlights the reactivity of the acyl chloride group and its utility in forming new carbon-nitrogen and carbon-sulfur bonds, which is a cornerstone of medicinal chemistry.^[10] The fluorine atom's high electronegativity can significantly influence the resulting molecule's chemical properties, which is a key consideration in drug design.^[10]

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